

An In-depth Technical Guide to Vinyl Cyclohexanecarboxylate (CAS 4840-76-0)

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Compound of Interest

Compound Name: Vinyl cyclohexanecarboxylate

CAS No.: 4840-76-0

Cat. No.: B3052926

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Foreword: Unveiling the Potential of a Versatile Monomer

In the dynamic landscape of polymer science and materials engineering, the demand for monomers that impart unique and desirable properties to resulting polymers is ever-present. **Vinyl cyclohexanecarboxylate** (VCHC), with its characteristic cycloaliphatic ester structure, represents a significant building block in the synthesis of advanced polymeric materials. This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, offering in-depth insights into the chemical properties, synthesis, reactivity, and applications of this versatile compound. Our exploration is grounded in established scientific principles and practical, field-proven knowledge, aiming to empower innovation in your research and development endeavors.

Core Chemical and Physical Identity

Vinyl cyclohexanecarboxylate, identified by the CAS number 4840-76-0, is a vinyl ester characterized by a cyclohexyl ring attached to a vinyl group through an ester linkage.^{[1][2]} This unique combination of a bulky, hydrophobic cycloaliphatic group and a reactive vinyl moiety

bestows upon it a distinct set of properties that are highly sought after in polymer manufacturing.

Physicochemical Properties at a Glance

A summary of the key physicochemical properties of **Vinyl Cyclohexanecarboxylate** is presented in Table 1 for easy reference. These parameters are critical for understanding its behavior in various chemical processes, from synthesis and purification to polymerization and formulation.

Property	Value	Reference
CAS Number	4840-76-0	[1]
Molecular Formula	C ₉ H ₁₄ O ₂	[1][2]
Molecular Weight	154.21 g/mol	[1]
IUPAC Name	Ethenyl cyclohexanecarboxylate	[1]
Synonyms	Cyclohexanecarboxylic acid, vinyl ester; VCHC	[1][2]
Appearance	Colorless liquid (presumed)	
Density	0.99 g/cm ³	[2]
Boiling Point	226 °C at 760 mmHg	[2]
Flash Point	85.1 °C	[2]
Vapor Pressure	0.0836 mmHg at 25 °C	[2]
Refractive Index	1.464	[2]

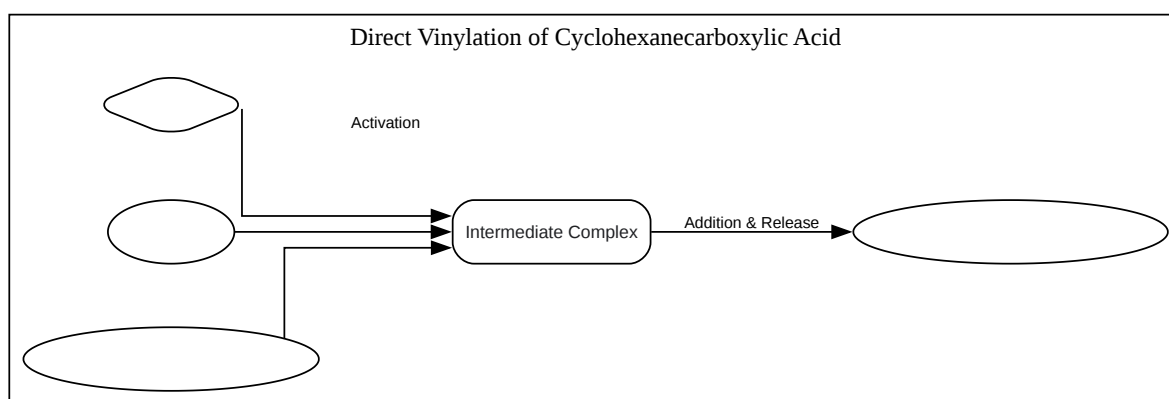
Synthesis and Manufacturing Pathways

The synthesis of **vinyl cyclohexanecarboxylate** primarily revolves around two established methodologies: the direct vinylation of cyclohexanecarboxylic acid with acetylene and the transvinylation reaction with a vinyl donor like vinyl acetate. The choice of synthetic route is often dictated by factors such as catalyst availability, reaction conditions, and desired purity.

Direct Vinylation with Acetylene

The industrial-scale production of many vinyl esters has historically relied on the reaction of carboxylic acids with acetylene.[3] This method, while efficient, requires careful handling of acetylene due to its explosive nature under pressure.[3] The reaction is typically catalyzed by metal salts, with zinc, mercury, and palladium compounds being historically employed.[3]

The underlying mechanism involves the activation of the carboxylic acid and acetylene by the catalyst, facilitating the addition of the carboxylate group across the triple bond.



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Caption: Generalized workflow for the direct vinylation synthesis of **Vinyl Cyclohexanecarboxylate**.

A typical laboratory-scale synthesis would involve bubbling acetylene through a solution of cyclohexanecarboxylic acid in an inert solvent containing the catalyst at elevated temperatures.

Transvinylation with Vinyl Acetate

A more contemporary and arguably safer approach is transvinylation, where the vinyl group is exchanged from a readily available vinyl ester, most commonly vinyl acetate, to cyclohexanecarboxylic acid.[3] This method obviates the need for handling acetylene gas. The

reaction is catalyzed by transition metal complexes, with palladium and ruthenium catalysts showing high efficacy.[3]

The equilibrium nature of this reaction often necessitates the removal of the by-product, acetic acid, to drive the reaction towards the formation of the desired **vinyl cyclohexanecarboxylate**.

Experimental Protocol: Transvinylation Synthesis of **Vinyl Cyclohexanecarboxylate**

- **Reactor Setup:** A three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet is charged with cyclohexanecarboxylic acid (1 equivalent), vinyl acetate (excess, e.g., 5-10 equivalents, also serving as the solvent), and a suitable catalyst (e.g., palladium(II) acetate with a phosphine ligand, 0.1-1 mol%).
- **Inert Atmosphere:** The system is purged with nitrogen to exclude oxygen and moisture.
- **Reaction:** The reaction mixture is heated to reflux (the boiling point of vinyl acetate is approximately 72 °C) and stirred for a specified period (e.g., 12-24 hours), monitoring the progress by techniques like TLC or GC.
- **Work-up:** After cooling to room temperature, the excess vinyl acetate is removed under reduced pressure. The residue is then dissolved in an organic solvent like diethyl ether and washed with a saturated sodium bicarbonate solution to remove unreacted carboxylic acid and the acetic acid by-product. The organic layer is subsequently washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- **Purification:** The crude product is purified by vacuum distillation to yield pure **vinyl cyclohexanecarboxylate**.

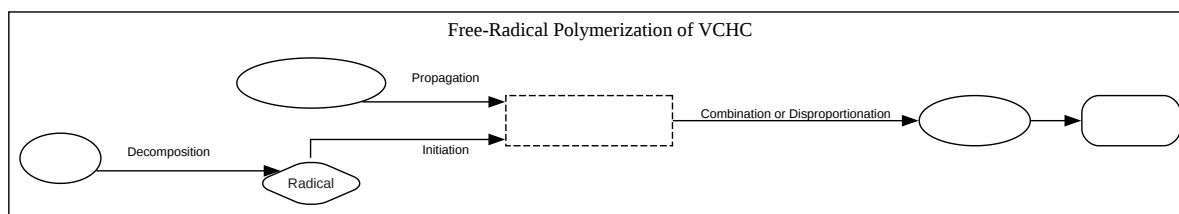
Reactivity and Polymerization Behavior

The chemical reactivity of **vinyl cyclohexanecarboxylate** is dominated by the vinyl group, which readily undergoes radical polymerization. The ester functionality, while generally stable, can be susceptible to hydrolysis under acidic or basic conditions, a factor to consider in the applications of its polymers.

Free-Radical Polymerization

Vinyl cyclohexanecarboxylate is an excellent monomer for free-radical polymerization, a process initiated by the decomposition of a radical initiator to produce free radicals.[4] These radicals then attack the carbon-carbon double bond of the monomer, initiating a chain reaction that leads to the formation of a high molecular weight polymer, poly(**vinyl cyclohexanecarboxylate**).[4][5]

Commonly used initiators include benzoyl peroxide and 2,2'-azobis(isobutyronitrile) (AIBN).[4] The polymerization can be carried out in bulk, solution, suspension, or emulsion, with the choice of method influencing the polymer's properties and applications.



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Caption: Schematic of the free-radical polymerization process for **Vinyl Cyclohexanecarboxylate**.

The presence of the bulky cyclohexyl group can influence the polymerization kinetics and the stereoregularity of the resulting polymer chain.

Properties of Poly(vinyl cyclohexanecarboxylate)

Polymers derived from **vinyl cyclohexanecarboxylate** exhibit a unique combination of properties stemming from the cycloaliphatic side chain:

- **High Chemical Resistance:** The hydrophobic and sterically hindered cyclohexyl group provides excellent resistance to hydrolysis and chemical attack.[6]

- **Good Adhesion:** The ester functionality can contribute to good adhesion to various substrates.
- **Low-Temperature Flexibility:** The non-polar, bulky side group can disrupt chain packing, leading to enhanced flexibility at lower temperatures.[2]
- **Thermal Stability:** The presence of the cyclohexane ring can enhance the thermal stability of the polymer.[6]

These properties make poly(**vinyl cyclohexanecarboxylate**) and its copolymers valuable in applications such as specialty coatings, adhesives, and composite materials.[2]

Spectroscopic Characterization

The structural elucidation and purity assessment of **vinyl cyclohexanecarboxylate** are routinely performed using a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **¹H NMR:** The proton NMR spectrum provides a detailed map of the hydrogen atoms in the molecule. Key expected signals include those for the vinyl protons (typically in the range of 4.5-7.5 ppm) and the protons of the cyclohexyl ring (typically in the more upfield region of 1.0-2.5 ppm). The splitting patterns of the vinyl protons can provide information about their coupling to each other.
- **¹³C NMR:** The carbon-13 NMR spectrum reveals the different carbon environments. Distinct signals are expected for the vinyl carbons (sp² hybridized, typically downfield), the carbonyl carbon of the ester group (also downfield), and the sp³ hybridized carbons of the cyclohexyl ring (upfield).

Infrared (IR) Spectroscopy

The IR spectrum is invaluable for identifying the key functional groups. Characteristic absorption bands for **vinyl cyclohexanecarboxylate** include:

- **C=O Stretch (Ester):** A strong absorption band is expected around 1720-1740 cm⁻¹, characteristic of the carbonyl group in an ester.[7]

- C=C Stretch (Alkene): A medium intensity band around 1640-1680 cm^{-1} is indicative of the carbon-carbon double bond of the vinyl group.[8]
- =C-H Stretch (Alkene): A band above 3000 cm^{-1} (typically 3010-3100 cm^{-1}) corresponds to the stretching of the C-H bonds on the vinyl group.[8]
- C-H Stretch (Alkane): Strong absorptions below 3000 cm^{-1} (typically 2850-2960 cm^{-1}) are due to the C-H bonds of the cyclohexyl ring.[8]
- C-O Stretch (Ester): Bands in the region of 1000-1300 cm^{-1} are associated with the C-O single bond stretches of the ester group.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. For **vinyl cyclohexanecarboxylate** (MW = 154.21), the molecular ion peak (M^+) would be observed at m/z 154. Common fragmentation patterns would likely involve the loss of the vinyl group or cleavage of the ester bond, leading to characteristic fragment ions. PubChem lists a top peak at m/z 83 and a second highest at m/z 55 in the GC-MS data.[1]

Safety and Handling

As with any chemical substance, proper handling and safety precautions are paramount when working with **vinyl cyclohexanecarboxylate**. The information provided here is a summary and should be supplemented with a thorough review of the full Safety Data Sheet (SDS).

- General Handling: Use in a well-ventilated area.[9] Avoid contact with skin, eyes, and clothing.[10] Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[9]
- Fire Hazards: The flash point is 85.1 °C, indicating it is a combustible liquid. Keep away from heat, sparks, and open flames.[11]
- Health Hazards: Specific toxicity data is limited in the provided search results. Inhalation of high vapor concentrations may cause symptoms like headache and dizziness.[10]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[11]

Concluding Remarks: A Monomer of Significant Promise

Vinyl cyclohexanecarboxylate stands out as a monomer with a compelling set of properties that translate into high-performance polymers. Its robust cycloaliphatic structure imparts excellent chemical and thermal stability, while the reactive vinyl group allows for facile polymerization and copolymerization. This guide has provided a comprehensive overview of its chemical identity, synthesis, reactivity, and characterization. As the demand for advanced materials continues to grow, the unique attributes of **vinyl cyclohexanecarboxylate** will undoubtedly secure its place as a valuable tool in the arsenal of polymer chemists and material scientists, driving innovation in coatings, adhesives, composites, and beyond.

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